

Picaridin-d3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Picaridin-d3*

Cat. No.: *B15562514*

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Introduction

Picaridin-d3 is the deuterated isotopologue of Picaridin, a widely used insect repellent. Its primary application in research and development is as an internal standard for the accurate quantification of Picaridin in various biological and environmental matrices using mass spectrometry-based techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). The stable isotope label ensures that **Picaridin-d3** has nearly identical chemical and physical properties to Picaridin, but is distinguishable by its higher mass. This allows it to co-elute with the analyte of interest and be used to correct for variations in sample preparation, injection volume, and instrument response, leading to highly accurate and precise quantification.

Physicochemical Properties of Picaridin-d3

The key quantitative data for **Picaridin-d3** are summarized in the table below.

Property	Value	References
CAS Number	2928067-33-6	[1][2]
Molecular Formula	C ₁₂ H ₂₀ D ₃ NO ₃	[1][3][4][5]
Molecular Weight	232.33 g/mol	[3][5]
Synonyms	Icaridin-d3, KBR 3023-d3, Bayrepel-d3, 2-(2-Hydroxyethyl)-1-piperidinecarboxylic Acid 1-Methyl-d3-propyl Ester	[1][3][4][5]
Appearance	Colorless Liquid/Oil	[1][4][5]
Purity	≥99% deuterated forms (d ₁ -d ₃)	[1][4]
Solubility	Slightly soluble in Chloroform and Methanol	[1][4]
Storage	2-8°C Refrigerator or -20°C	[4][5]

Experimental Protocols

Detailed methodologies for key experiments involving Picaridin and its deuterated analogue are provided below. These protocols are based on established methods and should be adapted as necessary for specific experimental conditions.

Quantification of Picaridin in Human Urine by LC-MS/MS

This protocol describes a method for the quantitative analysis of Picaridin in human urine samples using **Picaridin-d3** as an internal standard.

a. Materials and Reagents

- Picaridin analytical standard
- **Picaridin-d3** (internal standard)
- LC-MS grade methanol, acetonitrile, and water

- Formic acid (99% purity)
- β -glucuronidase/arylsulfatase from *Helix pomatia*
- Potassium phosphate buffer (0.2 M, pH 6.8)
- Solid-Phase Extraction (SPE) cartridges (e.g., Oasis HLB)

b. Sample Preparation

- To 250 μ L of urine sample, add 20 μ L of **Picaridin-d3** internal standard solution (concentration to be optimized based on expected Picaridin levels).
- For the analysis of conjugated metabolites, add 15 μ L of β -glucuronidase/arylsulfatase and potassium phosphate buffer.
- Incubate the samples at 37°C for 17 hours for deconjugation.
- Acidify the sample by adding 500 μ L of 2% formic acid.
- Condition the SPE cartridge with methanol followed by water.
- Load the sample onto the SPE cartridge.
- Wash the cartridge with water to remove interferences.
- Elute the analyte and internal standard with methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume of the initial mobile phase for LC-MS/MS analysis.

c. LC-MS/MS Conditions

- LC System: Agilent 1200 series or equivalent
- Column: InertSustain AQ-C18 (150 mm $\times$ 2.1 mm, 3 μ m) or equivalent

- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: 40% B to 90% B over 6 min, hold at 90% B for 3 min, return to 40% B and re-equilibrate.
- Flow Rate: 0.2 mL/min
- Injection Volume: 8 µL
- Mass Spectrometer: Triple quadrupole mass spectrometer (e.g., AB Sciex API 3000)
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Monitoring Mode: Multiple Reaction Monitoring (MRM)
 - Note: Specific MRM transitions for Picaridin and **Picaridin-d3** need to be optimized.

Functional Assay of Insect Odorant Receptors in *Xenopus* Oocytes

This protocol outlines a method to assess the inhibitory effect of Picaridin on insect odorant receptors expressed in *Xenopus laevis* oocytes using two-electrode voltage-clamp electrophysiology.

a. Materials and Reagents

- *Xenopus laevis* oocytes
- cRNA for the insect odorant receptor (e.g., AaOR2) and its co-receptor (e.g., AaOR7)
- Picaridin
- Odorant agonist (e.g., indole for AaOR2)
- ND96 solution (96 mM NaCl, 2 mM KCl, 1 mM MgCl₂, 1.8 mM CaCl₂, 5 mM HEPES, pH 7.6)

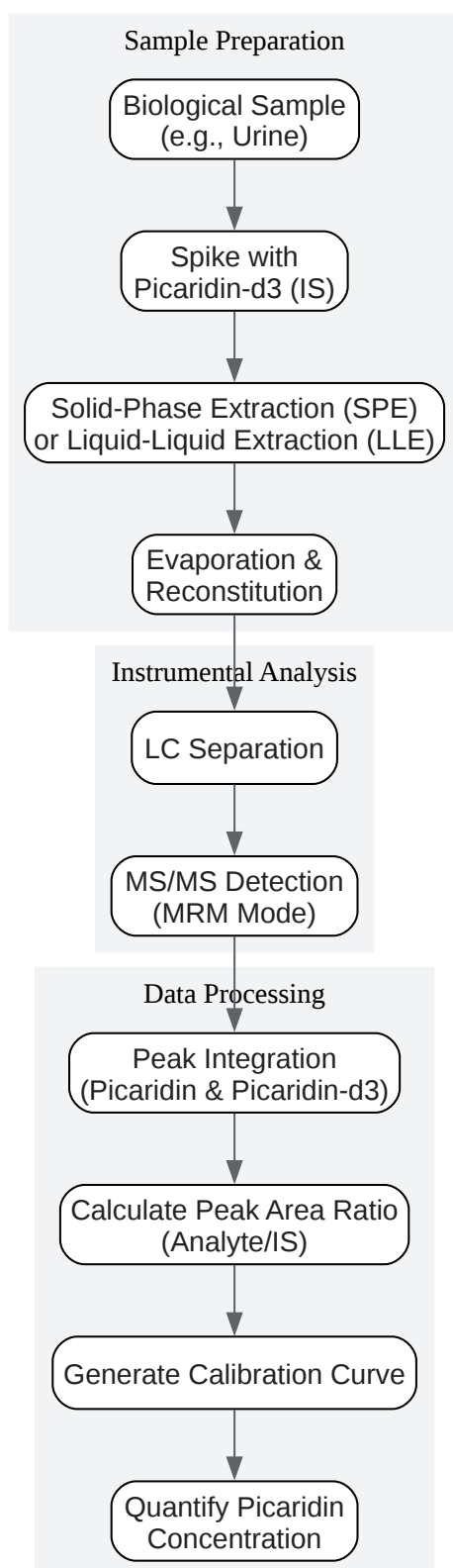
- Collagenase
- Microinjection and two-electrode voltage-clamp setup

b. Experimental Procedure

- Oocyte Preparation: Surgically remove oocyte lobes from an anesthetized female *Xenopus laevis*. Treat with collagenase to defolliculate and isolate individual oocytes.
- cRNA Injection: Inject oocytes with a mixture of cRNA for the odorant receptor and its co-receptor (e.g., 50 ng of each). Incubate the injected oocytes in ND96 solution at 18°C for 3-5 days to allow for receptor expression.
- Electrophysiological Recording:
 - Place an oocyte in a recording chamber continuously perfused with ND96 solution.
 - Impale the oocyte with two glass microelectrodes filled with 3 M KCl (one for voltage recording, one for current injection).
 - Clamp the oocyte membrane potential at -70 mV.
 - Apply the specific odorant agonist to elicit a baseline current response.
 - To test for inhibition, co-apply the odorant agonist with varying concentrations of Picaridin.
 - Record the current responses and calculate the percentage of inhibition for each Picaridin concentration.
 - Construct a dose-response curve and determine the IC₅₀ value for Picaridin.

Visualizations

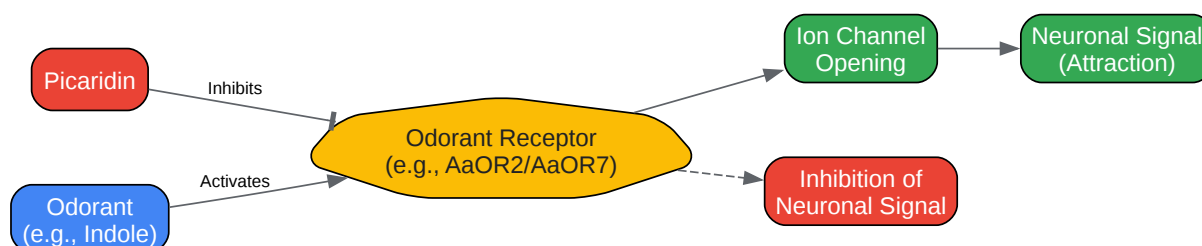
Workflow for Picaridin Quantification



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Caption: Workflow for the quantification of Picaridin using **Picaridin-d3** as an internal standard.

Signaling Pathway of Picaridin Action



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